

# synonyms for 2-Mercaptophenol like 2-hydroxythiophenol

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## Compound of Interest

Compound Name: **2-Mercaptophenol**

Cat. No.: **B073258**

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An In-depth Technical Guide to **2-Mercaptophenol** and its Synonyms for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **2-Mercaptophenol** (also known as 2-hydroxythiophenol), a versatile chemical compound with applications in various fields of research and development. This document details its chemical synonyms, physicochemical properties, a plausible synthetic protocol, and its potential applications, particularly focusing on its role as a synthetic building block and its antioxidant properties. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

## Chemical Synonyms and Identifiers

**2-Mercaptophenol** is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and identifiers is provided in the table below for easy reference.

Identifier Type	Identifier	Citation
IUPAC Name	2-sulfanylphenol	<a href="#">[1]</a>
Common Name	2-Mercaptophenol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonym	2-Hydroxythiophenol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonym	o-Hydroxythiophenol	<a href="#">[2]</a> <a href="#">[6]</a>
Synonym	2-Hydroxybenzenethiol	<a href="#">[2]</a> <a href="#">[6]</a>
Synonym	o-Mercaptophenol	<a href="#">[2]</a> <a href="#">[4]</a>
Synonym	Monothiocatechol	<a href="#">[2]</a>
CAS Number	1121-24-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C6H6OS	<a href="#">[4]</a> <a href="#">[5]</a>
InChI Key	VMKYTRPNOVFCGZ- UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	Oc1ccccc1S	<a href="#">[7]</a>

## Physicochemical Properties

The physical and chemical properties of **2-Mercaptophenol** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Citation
Molecular Weight	126.18 g/mol	<a href="#">[4]</a>
Appearance	Clear pale green to yellow liquid	<a href="#">[4]</a>
Melting Point	20 °C	<a href="#">[4]</a>
Boiling Point	40 °C	<a href="#">[4]</a>
Density	1.255 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	97 °C	<a href="#">[4]</a>
pKa	6.80 ± 0.43 (Predicted)	<a href="#">[4]</a>
Solubility	Chloroform (Sparingly), DMSO, Methanol (Slightly)	<a href="#">[4]</a>
Refractive Index	1.606	<a href="#">[4]</a>
Air Sensitivity	Air Sensitive	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis of 2-Mercaptophenol: An Experimental Protocol

A general and effective method for the synthesis of thiophenols from phenols involves the Newman-Kwart rearrangement. The following is a plausible, detailed three-step experimental protocol for the synthesis of **2-Mercaptophenol** starting from catechol. This procedure is adapted from a general method for preparing thiophenols.[\[1\]](#)

### Step 1: Monobenzylation of Catechol

- Reaction Setup: In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 22.0 g (0.2 mol) of catechol in 200 mL of ethanol.
- Addition of Base: To this solution, add 11.2 g (0.2 mol) of potassium hydroxide. Stir the mixture until the KOH is completely dissolved.

- **Addition of Benzyl Chloride:** Slowly add 25.3 g (0.2 mol) of benzyl chloride to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 4 hours.
- **Work-up:** After cooling to room temperature, pour the reaction mixture into 500 mL of cold water. Extract the aqueous layer with diethyl ether (3 x 100 mL). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel (eluent: hexane/ethyl acetate) to yield 2-(benzyloxy)phenol.

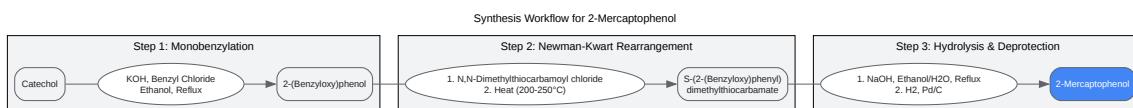
#### Step 2: Formation and Rearrangement of O-(2-(benzyloxy)phenyl) dimethylthiocarbamate

- **Thiocarbamate Formation:** Dissolve the 2-(benzyloxy)phenol obtained from Step 1 in a suitable solvent like pyridine. Add an equimolar amount of N,N-dimethylthiocarbamoyl chloride. Stir the reaction at room temperature overnight.
- **Work-up and Purification:** Quench the reaction with water and extract the product with diethyl ether. Wash the organic layer with dilute HCl, followed by brine, and dry over anhydrous sodium sulfate. Purify the crude product by recrystallization or column chromatography to obtain O-(2-(benzyloxy)phenyl) dimethylthiocarbamate.
- **Newman-Kwart Rearrangement:** Heat the purified O-aryl dimethylthiocarbamate under an inert atmosphere at a high temperature (typically 200-250 °C) until the rearrangement to the S-aryl isomer is complete (monitoring by TLC).

#### Step 3: Hydrolysis and Deprotection to Yield **2-Mercaptophenol**

- **Hydrolysis:** To the S-(2-(benzyloxy)phenyl) dimethylthiocarbamate, add a solution of sodium hydroxide in aqueous ethanol. Reflux the mixture for several hours to hydrolyze the thiocarbamate.
- **Deprotection:** After hydrolysis, the benzyl protecting group can be removed by catalytic hydrogenation (e.g., using H<sub>2</sub> gas and a Palladium on carbon catalyst) to yield the final product, **2-Mercaptophenol**.

- Final Work-up and Purification: After deprotection, acidify the reaction mixture with dilute HCl and extract the product with diethyl ether. Dry the organic layer and remove the solvent. The crude **2-Mercaptophenol** can be purified by vacuum distillation.



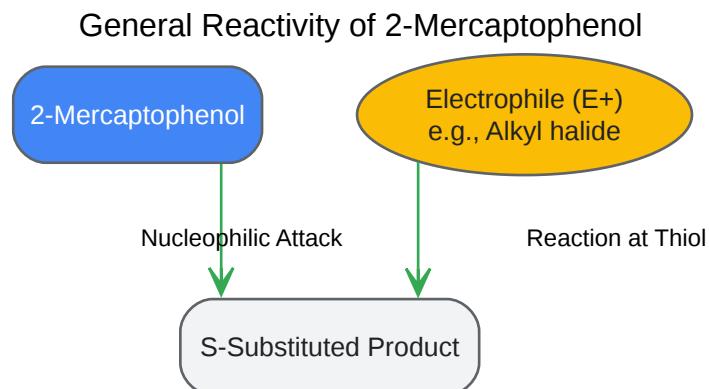
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Caption: Synthetic pathway for **2-Mercaptophenol** from catechol.

## Chemical Reactivity and Applications

**2-Mercaptophenol** exhibits dual reactivity due to the presence of both a hydroxyl and a thiol group, making it a valuable intermediate in organic synthesis.

- Nucleophilicity of the Thiol Group: The thiol group is a strong nucleophile and readily reacts with various electrophiles. This reactivity is fundamental to its use as a building block for more complex molecules.[8][9]
- Antioxidant Properties: Phenolic and thiolic compounds are known for their antioxidant activities. **2-Mercaptophenol** can act as a radical scavenger, which is a property of interest in the study of oxidative stress-related pathologies.[10]
- Precursor in Synthesis: It is used in the synthesis of various compounds, including pharmaceuticals and dyes.[3]



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Caption: Reaction of **2-Mercaptophenol** with an electrophile.

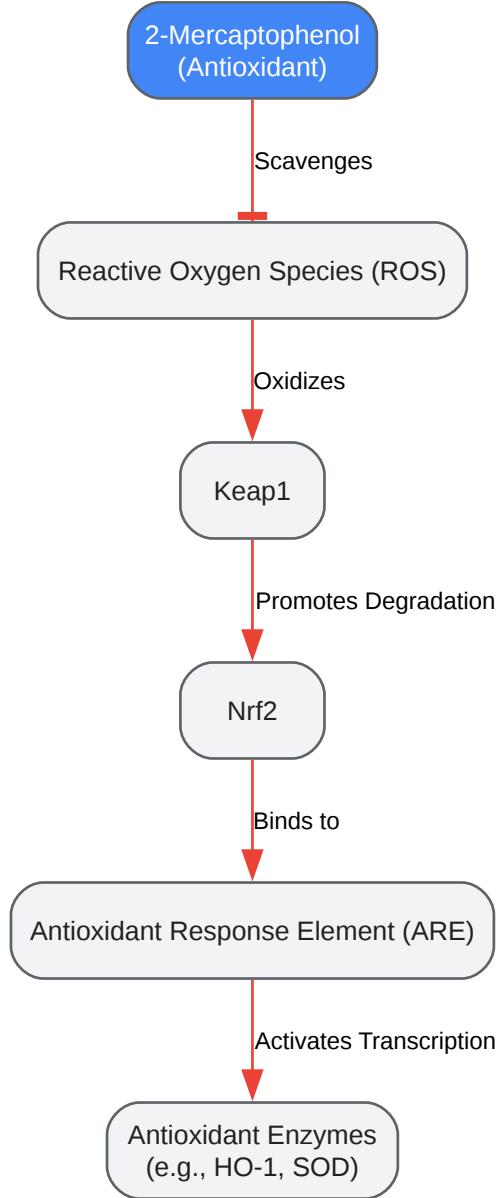
## Potential Role in Signaling Pathways and Experimental Workflows

While specific signaling pathways directly modulated by **2-Mercaptophenol** are not extensively documented in publicly available literature, its chemical nature as a phenolic thiol suggests potential interactions with pathways sensitive to redox state.

Hypothetical Influence on Oxidative Stress Signaling:

As an antioxidant, **2-Mercaptophenol** could theoretically influence signaling pathways regulated by reactive oxygen species (ROS). For instance, it could potentially modulate the Keap1-Nrf2 pathway, a critical regulator of cellular antioxidant responses. By reducing ROS levels, it might prevent the oxidation of Keap1, leading to the stabilization and nuclear translocation of Nrf2, which in turn would upregulate the expression of antioxidant enzymes.

## Hypothetical Modulation of Nrf2 Pathway by 2-Mercaptophenol

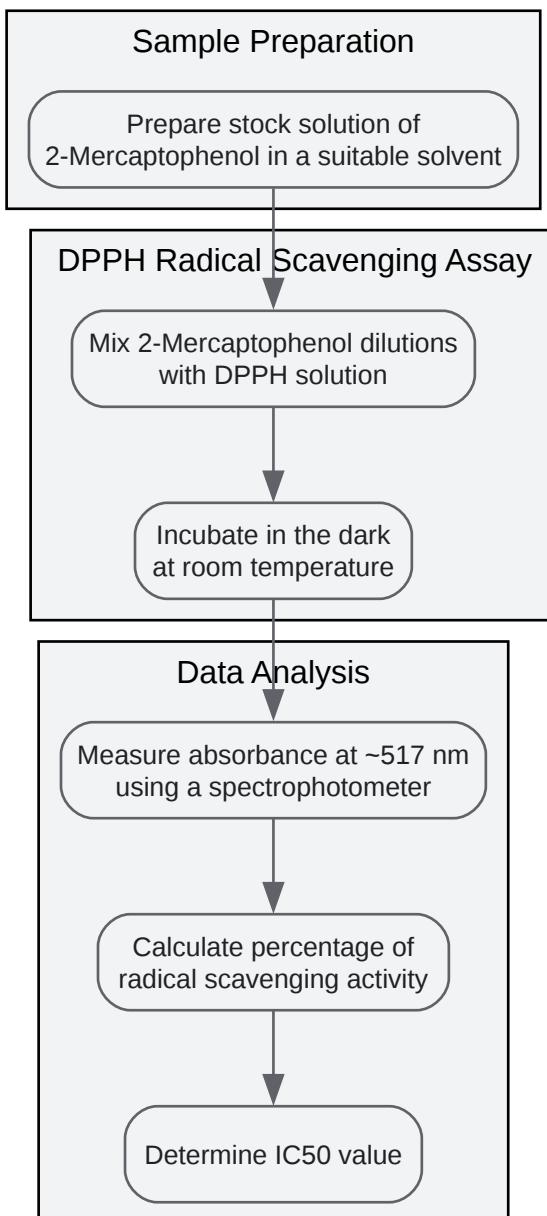
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Caption: Potential influence on the Keap1-Nrf2 antioxidant pathway.

Experimental Workflow: Antioxidant Activity Assessment

A common experimental workflow to assess the antioxidant capacity of a compound like **2-Mercaptophenol** involves in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) or ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

### Workflow for Antioxidant Activity Assay



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Caption: General workflow for assessing antioxidant activity.

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